

Nifuraldezone-15N3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Nifuraldezone-15N3

Cat. No.: B15558579

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nifuraldezone-15N3 is the isotopically labeled form of Nifuraldezone, a synthetic nitrofurantoin antibiotic. Due to concerns over the genotoxic and carcinogenic potential of nitrofurantoin drug residues in the food chain, their use in food-producing animals has been banned in many jurisdictions. This has necessitated the development of highly sensitive analytical methods to monitor for their illegal use. **Nifuraldezone-15N3** serves as a critical internal standard in such analyses, particularly in liquid chromatography-mass spectrometry (LC-MS) based methods, to ensure accurate quantification of Nifuraldezone residues in various matrices such as food products and environmental samples. Its use helps to compensate for variations in sample preparation and instrument response, leading to more reliable and defensible results.

Chemical and Physical Properties

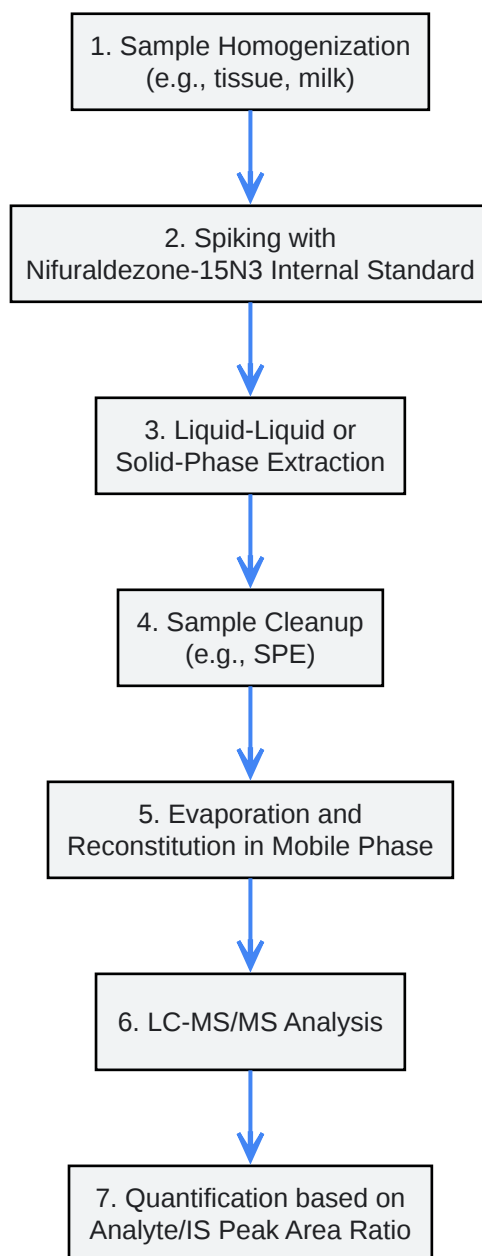
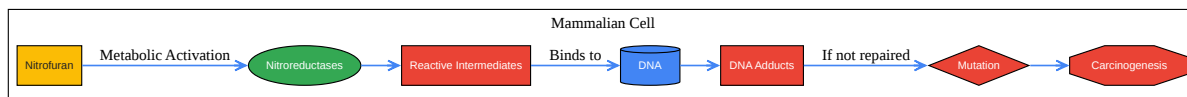
The key chemical and physical properties of Nifuraldezone and its isotopically labeled form, **Nifuraldezone-15N3**, are summarized in the table below. It is important to note that while **Nifuraldezone-15N3** is specifically designed for use as an internal standard, its physical and chemical behavior is nearly identical to the unlabeled parent compound, with the primary difference being its molecular weight due to the incorporation of three ¹⁵N isotopes.

Property	Nifuraldezone	Nifuraldezone-15N3
CAS Number	3270-71-1[1][2][3]	Not Available
Molecular Formula	C7H6N4O5[1][2][3]	C7H6N(15N3)O5[4]
Molecular Weight	226.15 g/mol [1][2][3]	229.13 g/mol [4]
Appearance	Yellow crystalline powder[1]	Solid powder[3]
Melting Point	270°C (decomposes)[1]	Not Available
Solubility	Soluble in DMSO[3]	Not Available
Synonyms	5-nitro-2-furaldehyde semioxamazone, Furamazone[1][2]	Not Available

Mechanism of Action and Genotoxicity of Nitrofurans

Nifuraldezone, like other nitrofurans, is believed to exert its antibacterial effects through the reduction of its nitro group by bacterial nitroreductases to form reactive intermediates. These intermediates can then damage bacterial DNA and other macromolecules, leading to cell death. However, this same reactive nature is responsible for the genotoxic and carcinogenic effects observed in mammals. The metabolic activation of nitrofurans can lead to the formation of DNA adducts, which, if not repaired, can result in mutations and chromosomal damage.

The following diagram illustrates a generalized pathway for the genotoxic action of nitrofurans.



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